

A Comparative Guide to Fascin Inhibitors: BDP-13176 and Other Key Compounds

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Compound of Interest

Compound Name: BDP-13176

Cat. No.: B15606656

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fascin inhibitor **BDP-13176** with other notable alternatives, supported by experimental data. Fascin, an actin-bundling protein, is a critical regulator of cell migration and invasion, making it a promising therapeutic target for metastatic cancers. This document summarizes key performance indicators, details experimental methodologies, and visualizes the underlying biological pathways to aid in the evaluation and selection of appropriate research tools.

Executive Summary

BDP-13176 is a potent, small molecule inhibitor of fascin 1, demonstrating high binding affinity and effective inhibition of fascin's primary function in actin bundling.[1][2] Its performance is comparable to other well-characterized fascin inhibitors, such as NP-G2-044, which has progressed into clinical trials.[3][4] This guide presents a side-by-side comparison of their biochemical and cellular activities, providing a data-driven overview for researchers in oncology and cell biology.

Quantitative Data Comparison

The following tables summarize the key quantitative data for **BDP-13176** and other selected fascin inhibitors.

Table 1: Biochemical and Cellular Activity of Fascin Inhibitors

Inhibitor	Target	Binding Affinity (Kd)	Actin Bundling IC50	Cell Migration IC50	Reference
BDP-13176	Fascin 1	90 nM (SPR) [1][2], 50 nM (ITC)[5]	240 nM[1][2] [5]	Data not available	[1][2][5]
NP-G2-044	Fascin	Not explicitly stated	~0.18 μ M (for analog NP-G2-029)	3-5 μ M (NCI-H660 cells) [3], 9-13 μ M (bladder cancer cells) [4]	[3][4]

Table 2: Physicochemical and Pharmacokinetic Properties of **BDP-13176**

Property	Value
Molecular Weight	497.0 g/mol
LogD7.4	1.8
Caco-2 Permeability (A-B)	0.15 x 10 ⁻⁶ cm/s
Microsomal Clearance (Mouse)	11.8 μ L/min/mg
Microsomal Clearance (Human)	6.4 μ L/min/mg

Note: Comprehensive pharmacokinetic data for NP-G2-044 is available from its clinical trial publications.[3][4]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Surface Plasmon Resonance (SPR) for Binding Affinity (Kd) Determination

This protocol outlines the general steps for determining the binding affinity of a fascin inhibitor using SPR.

Objective: To measure the on- and off-rates of the inhibitor binding to fascin to calculate the dissociation constant (Kd).

Materials:

- SPR instrument (e.g., Biacore)
- Sensor chip (e.g., CM5)
- Recombinant human fascin 1 protein
- Fascin inhibitor (e.g., **BDP-13176**)
- Immobilization buffer (e.g., 10 mM sodium acetate, pH 5.0)
- Running buffer (e.g., HBS-EP+)
- Regeneration solution (e.g., 10 mM glycine-HCl, pH 2.5)

Procedure:

- **Surface Preparation:** The sensor chip surface is activated using a mixture of EDC and NHS.
- **Ligand Immobilization:** Recombinant fascin 1 is diluted in the immobilization buffer and injected over the activated sensor surface until the desired immobilization level is reached.
- **Analyte Binding:** The fascin inhibitor is diluted to various concentrations in the running buffer and injected over the immobilized fascin surface. Association and dissociation are monitored in real-time.

- **Regeneration:** The sensor surface is regenerated by injecting the regeneration solution to remove the bound inhibitor.
- **Data Analysis:** The sensorgrams are fitted to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the kinetic parameters (k_a and k_d) and calculate the K_d .^{[6][7]}

Actin Bundling Inhibition Assay (IC₅₀ Determination)

This protocol describes a low-speed co-sedimentation assay to measure the half-maximal inhibitory concentration (IC₅₀) of a fascin inhibitor on actin bundling.

Objective: To quantify the concentration of an inhibitor required to inhibit 50% of fascin's actin-bundling activity.

Materials:

- G-actin (rabbit skeletal muscle)
- Recombinant human fascin 1 protein
- Fascin inhibitor (e.g., **BDP-13176**)
- Polymerization buffer (e.g., 10 mM Tris-HCl pH 7.5, 50 mM KCl, 2 mM MgCl₂, 1 mM ATP)
- Ultracentrifuge

Procedure:

- **Actin Polymerization:** G-actin is polymerized to F-actin by incubation in polymerization buffer.
- **Inhibitor Incubation:** F-actin is incubated with fascin 1 in the presence of varying concentrations of the fascin inhibitor.
- **Co-sedimentation:** The mixture is centrifuged at a low speed (e.g., 10,000 x g) to pellet the F-actin bundles.
- **Analysis:** The supernatant and pellet fractions are separated and analyzed by SDS-PAGE. The amount of fascin and actin in each fraction is quantified.

- IC50 Calculation: The percentage of fascin in the pellet is plotted against the inhibitor concentration, and the data is fitted to a dose-response curve to determine the IC50 value.[\[8\]](#)
[\[9\]](#)

Cell Migration Assay (Boyden Chamber Assay)

This protocol details the use of a Boyden chamber to assess the effect of a fascin inhibitor on cancer cell migration.

Objective: To determine the IC50 of a fascin inhibitor for the migration of a specific cancer cell line.

Materials:

- Cancer cell line of interest (e.g., NCI-H660, T24)
- Boyden chamber apparatus with porous membrane inserts
- Cell culture medium with and without chemoattractant (e.g., FBS)
- Fascin inhibitor (e.g., NP-G2-044)
- Staining solution (e.g., Crystal Violet)

Procedure:

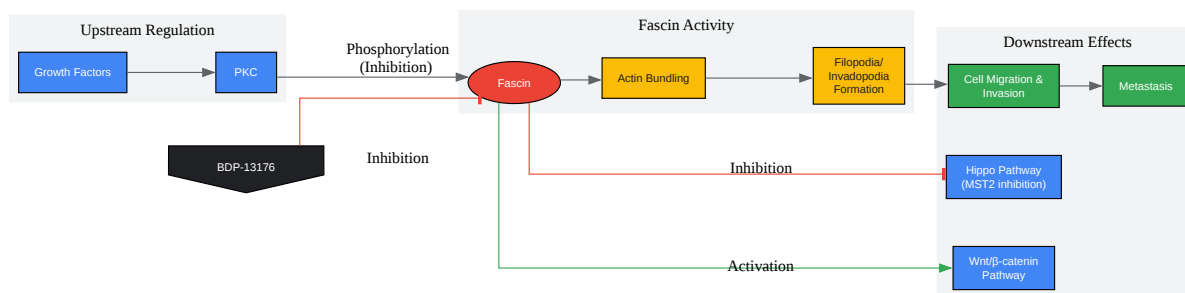
- Cell Seeding: Cancer cells are seeded in the upper chamber of the Boyden insert in a serum-free medium containing various concentrations of the fascin inhibitor.
- Chemoattractant Addition: The lower chamber is filled with a medium containing a chemoattractant (e.g., 10% FBS).
- Incubation: The chamber is incubated for a specific period (e.g., 24 hours) to allow cell migration through the porous membrane.
- Cell Staining: Non-migrated cells on the upper side of the membrane are removed. Migrated cells on the lower side are fixed and stained.

- Quantification: The number of migrated cells is counted under a microscope.
- IC50 Calculation: The percentage of cell migration inhibition is plotted against the inhibitor concentration, and the data is fitted to a dose-response curve to determine the IC50 value.[3][4]

Signaling Pathways and Experimental Workflows

Fascin Signaling Pathway

Fascin plays a crucial role in the formation of filopodia and invadopodia, cellular protrusions essential for cell migration and invasion. Its activity is regulated by upstream signals and, in turn, influences downstream pathways implicated in cancer progression, such as the Hippo and Wnt/ β -catenin signaling pathways.[10][11][12][13]

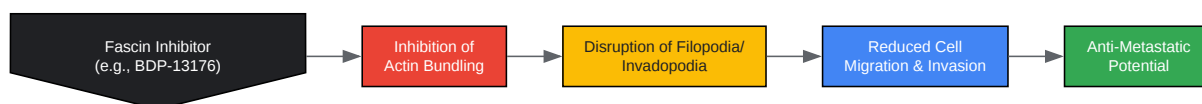
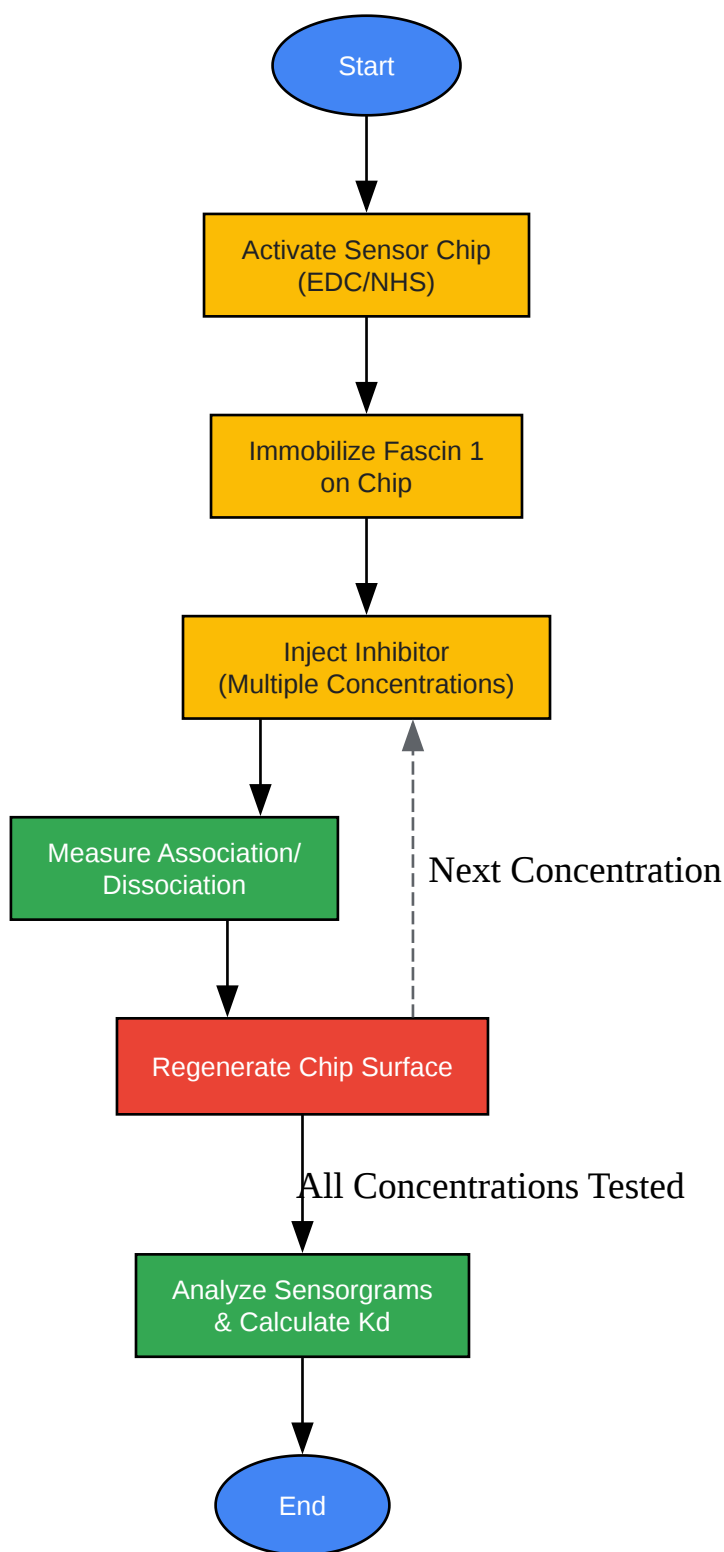


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Caption: Fascin signaling pathway and point of inhibition.

Experimental Workflow: SPR Binding Affinity

The following diagram illustrates the typical workflow for determining the binding affinity of a fascin inhibitor using Surface Plasmon Resonance.



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